

# Molecular structure and formula of Tetramethylol acetylenediurea.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tetramethylol acetylenediurea

Cat. No.: B036141

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## An In-depth Technical Guide to Tetramethylol Acetylenediurea

This technical guide provides a comprehensive overview of the molecular structure, chemical formula, properties, and synthesis of **Tetramethylol acetylenediurea**. It is intended for researchers, scientists, and drug development professionals who require detailed technical information on this compound.

### Molecular Structure and Formula

**Tetramethylol acetylenediurea**, also known as Tetramethylolglycoluril, is a derivative of acetylenediurea (glycoluril). Its chemical structure consists of a central glycoluril bicyclic core with four hydroxymethyl ( $-\text{CH}_2\text{OH}$ ) groups attached to the nitrogen atoms.

The molecular formula of **Tetramethylol acetylenediurea** is  $\text{C}_8\text{H}_{14}\text{N}_4\text{O}_6$ .<sup>[1][2][3][4][5]</sup> Its structure is characterized by the presence of four methylol groups attached to an acetylene diurea backbone.<sup>[6]</sup>

### Molecular Visualization

The following diagram illustrates the molecular structure of **Tetramethylol acetylenediurea**.

Molecular structure of **Tetramethylol acetylenediurea**

## Physicochemical Properties

A summary of the key physicochemical properties of **Tetramethylol acetylenediurea** is presented in the table below.

Property	Value	Source
Molecular Weight	262.22 g/mol	[5]
Appearance	White crystalline powder	[1][6]
Melting Point	132 - 138 °C	[2][4]
Density	1.7 ± 0.1 g/cm <sup>3</sup>	[4]
Refractive Index	1.644	[3][4]
Flash Point	331.3 ± 31.5 °C	[4]
Boiling Point	624.2 °C at 760 mmHg	[4]
Solubility	Soluble in water	[6]
CAS Number	5395-50-6	[2][3][6]

## Experimental Protocols

### Synthesis of Tetramethylol Acetylenediurea

The synthesis of **Tetramethylol acetylenediurea** is typically achieved through the reaction of glycoluril (acetylenediurea) with an excess of formaldehyde in an aqueous solution under basic conditions.[1][2]

Materials:

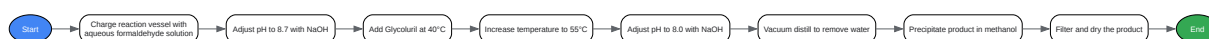
- Glycoluril (C<sub>4</sub>H<sub>6</sub>N<sub>4</sub>O<sub>2</sub>)
- Aqueous formaldehyde solution (44%)
- 0.5 N Sodium hydroxide (NaOH) solution
- Methanol

## Procedure:

- To a reaction vessel equipped with a mechanical stirrer, thermometer, and reflux condenser, add 688 parts by weight of a 44% aqueous formaldehyde solution (10 mol).[2]
- Adjust the pH of the formaldehyde solution to 8.7 using approximately 22 parts of 0.5 N NaOH solution.[2]
- Maintain the temperature of the solution at 40 °C and add 284 parts by weight of glycoluril (2 mol).[2]
- Gradually increase the reaction temperature to 55 °C, at which point most of the glycoluril will dissolve.[2]
- After approximately 15 minutes, adjust the pH of the reaction mixture to 8.0 with about 5 parts of 0.5 N NaOH solution to obtain a clear, light-yellow solution.[2]
- Remove the water by vacuum distillation at 50 °C until approximately 640 parts of the concentrated product remain.[2]
- Pour the resulting syrupy product into 800 parts of methanol to precipitate a white crystalline solid.[2]
- Filter the precipitate and dry to obtain **Tetramethylol acetylenediurea**. [2] The reported yield is approximately 92%. [2]

## Synthesis Workflow

The following diagram illustrates the experimental workflow for the synthesis of **Tetramethylol acetylenediurea**.



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### Synthesis of **Tetramethylol acetylenediurea**

## Applications

**Tetramethylol acetylenediurea** is a versatile compound with a range of industrial applications, primarily functioning as a crosslinking agent.[1][6] Its ability to form stable crosslinks improves the mechanical properties and durability of various materials.[6]

Key Applications:

- **Coatings and Adhesives:** It is used as a crosslinking agent in water-based coatings and adhesives to enhance durability and adhesion.[1][6]
- **Textile Finishing:** In the textile industry, it is employed as a resin to impart crease resistance to fabrics.[1][2][3] The methylol groups react with functional groups in the textile fibers, creating covalent bonds that enhance strength and abrasion resistance.[6]
- **Biocide:** The compound acts as a slow-release source of formaldehyde, which provides antimicrobial properties in products like paints, detergents, and cleaning agents.[1]
- **Concrete Additive:** It can be used as a curing agent in concrete formulations to improve its properties.[1][2]
- **Resins and Plastics:** It is incorporated into the formulation of resins and plastics to provide enhanced thermal and chemical resistance.[6]
- **Semiconductor Manufacturing:** It serves as a useful additive for forming etching patterns.[2][3]

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- To cite this document: BenchChem. [Molecular structure and formula of Tetramethylol acetylenediurea.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b036141#molecular-structure-and-formula-of-tetramethylol-acetylenediurea]

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